

Methitural side effects and adverse reactions

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Compound of Interest

Compound Name: **Methitural**

Cat. No.: **B1227589**

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Methitural Technical Support Center

Disclaimer: **Methitural** is an ultra-short-acting barbiturate anesthetic that was used in the 1950s. Due to its limited period of use, specific clinical data, including quantitative side effect profiles and detailed experimental protocols, are scarce in modern literature. The information provided in this technical support center is largely based on the known pharmacology and side effect profile of similar short-acting barbiturate anesthetics, such as methohexitone and thiopental. Researchers should exercise caution and consult historical literature where possible for more specific details on **Methitural**.

Frequently Asked Questions (FAQs)

Q1: What is **Methitural** and what was its primary clinical application?

Methitural, also known by its trade names Neraval and Thiogenal, is a barbiturate derivative. It was developed and used in the 1950s as an ultra-short-acting intravenous anesthetic for the induction of anesthesia.^[1]

Q2: What is the mechanism of action for **Methitural**?

As a barbiturate, **Methitural**'s primary mechanism of action is to enhance the effect of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA) at the GABA-A receptor in the central nervous system.^{[2][3]} This leads to an increased duration of chloride ion channel opening, causing hyperpolarization of the neuronal membrane and subsequent depression of neuronal activity, resulting in sedation and anesthesia.^{[4][5]}

Q3: What are the known side effects and adverse reactions of short-acting barbiturates like **Methitural**?

Short-acting barbiturates can cause a range of side effects, from mild to severe. These are detailed in the tables below. The most significant adverse reactions include respiratory depression and cardiovascular effects.[\[1\]](#)[\[6\]](#)

Q4: Are there any known drug interactions with **Methitural**?

Barbiturates are known to interact with other central nervous system depressants, such as alcohol and opioids, leading to enhanced sedative and respiratory depressant effects.[\[7\]](#) They also induce hepatic enzymes (cytochrome P450), which can accelerate the metabolism of other drugs, potentially reducing their efficacy.[\[1\]](#)[\[5\]](#)

Troubleshooting Guide

Issue 1: Subject is experiencing prolonged recovery from anesthesia.

- Potential Cause: Overdose, individual variation in metabolism, or interaction with other medications.
- Troubleshooting Steps:
 - Ensure Airway and Ventilation: Secure the airway and provide supplemental oxygen. If necessary, assist ventilation.[\[8\]](#)
 - Monitor Vital Signs: Continuously monitor heart rate, blood pressure, and respiratory rate.
 - Supportive Care: Provide intravenous fluids to support circulation.[\[8\]](#)
 - Review Dosing: Double-check the dose calculation and administration records.
 - Consider Drug Interactions: Review all other medications administered to the subject for potential interactions.

Issue 2: Subject exhibits signs of respiratory depression or apnea after administration.

- Potential Cause: A known and serious side effect of barbiturates.

- Troubleshooting Steps:
 - Immediate Airway Management: Ensure a patent airway. This may require manual positioning or the use of airway adjuncts.
 - Ventilatory Support: Provide positive pressure ventilation with a bag-valve-mask or a mechanical ventilator.
 - Administer Oxygen: Supply 100% oxygen.
 - Monitor Oxygen Saturation: Use pulse oximetry to continuously monitor blood oxygen levels.
 - Be Prepared for Intubation: If respiratory depression is severe or prolonged, endotracheal intubation may be necessary.[8]

Issue 3: Subject experiences a hypersensitivity reaction (e.g., rash, hypotension, bronchospasm).

- Potential Cause: Allergic reaction to the barbiturate.
- Troubleshooting Steps:
 - Discontinue Administration: Immediately stop the infusion of **Methitural**.
 - Administer Epinephrine: For severe reactions (anaphylaxis), administer epinephrine.
 - Supportive Care: Administer intravenous fluids, antihistamines, and corticosteroids as needed.
 - Airway Management: Be prepared to manage bronchospasm and ensure a patent airway.

Data Presentation: Side Effects and Adverse Reactions

Table 1: Common Side Effects of Short-Acting Barbiturates

Side Effect Category	Specific Manifestations
Neurological	Drowsiness, sedation, lightheadedness, impaired coordination. [9]
Gastrointestinal	Nausea, vomiting. [9]
Musculoskeletal	Muscle twitching.
Other	Hiccups, shivering.

Table 2: Serious Adverse Reactions of Short-Acting Barbiturates

Adverse Reaction Category	Specific Manifestations
Respiratory	Respiratory depression, apnea, laryngospasm, bronchospasm. [1] [10]
Cardiovascular	Hypotension, tachycardia, circulatory depression. [1] [10]
Neurological	Emergence delirium, seizures, paradoxical excitement. [7]
Hypersensitivity	Skin rash, itching, swelling, anaphylaxis. [9]
Local Site Reactions	Pain, thrombophlebitis at the injection site.

Experimental Protocols

Hypothetical Protocol for Assessing the Anesthetic Efficacy of a Short-Acting Barbiturate in a Rodent Model

Objective: To determine the dose-dependent anesthetic effects and recovery time of a novel short-acting barbiturate.

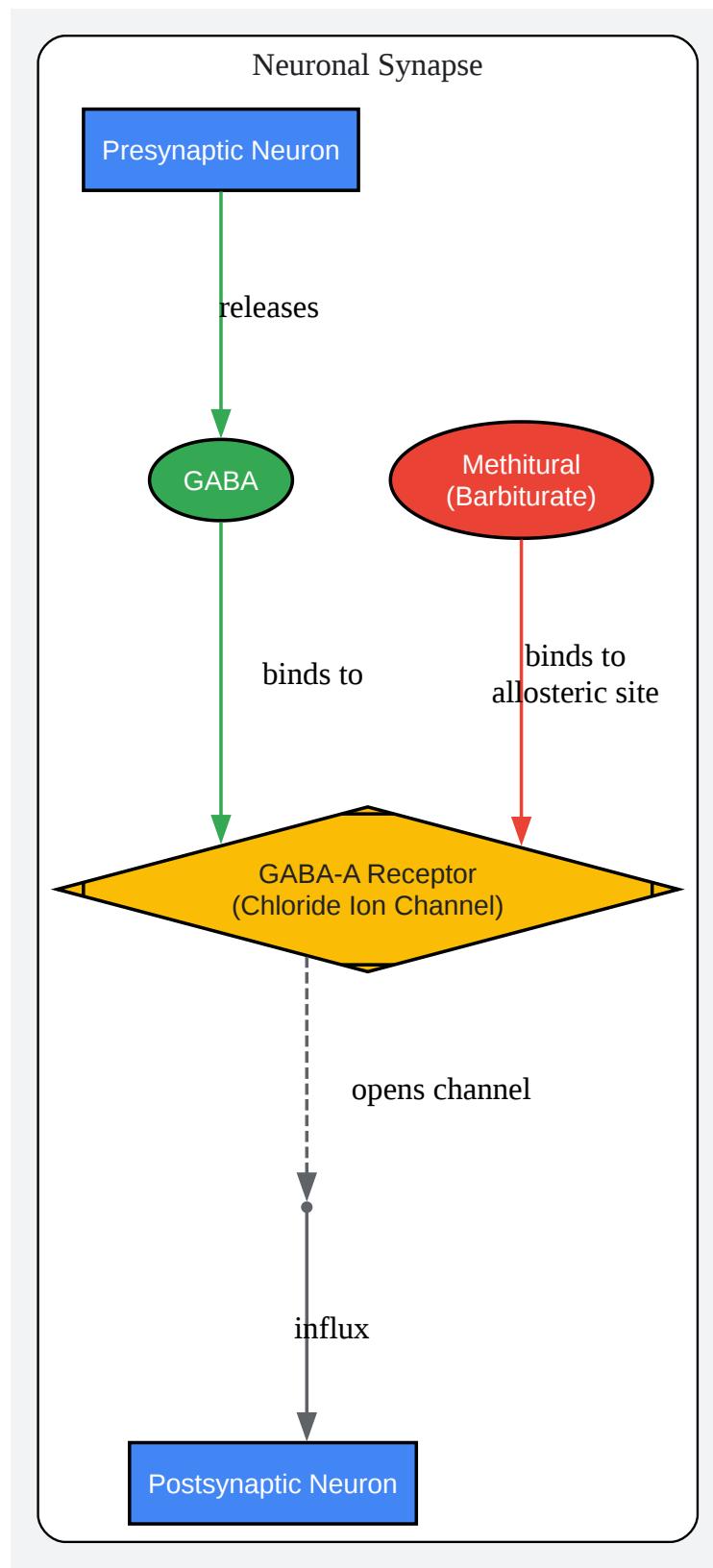
Methodology:

- Animal Model: Male Sprague-Dawley rats (250-300g).

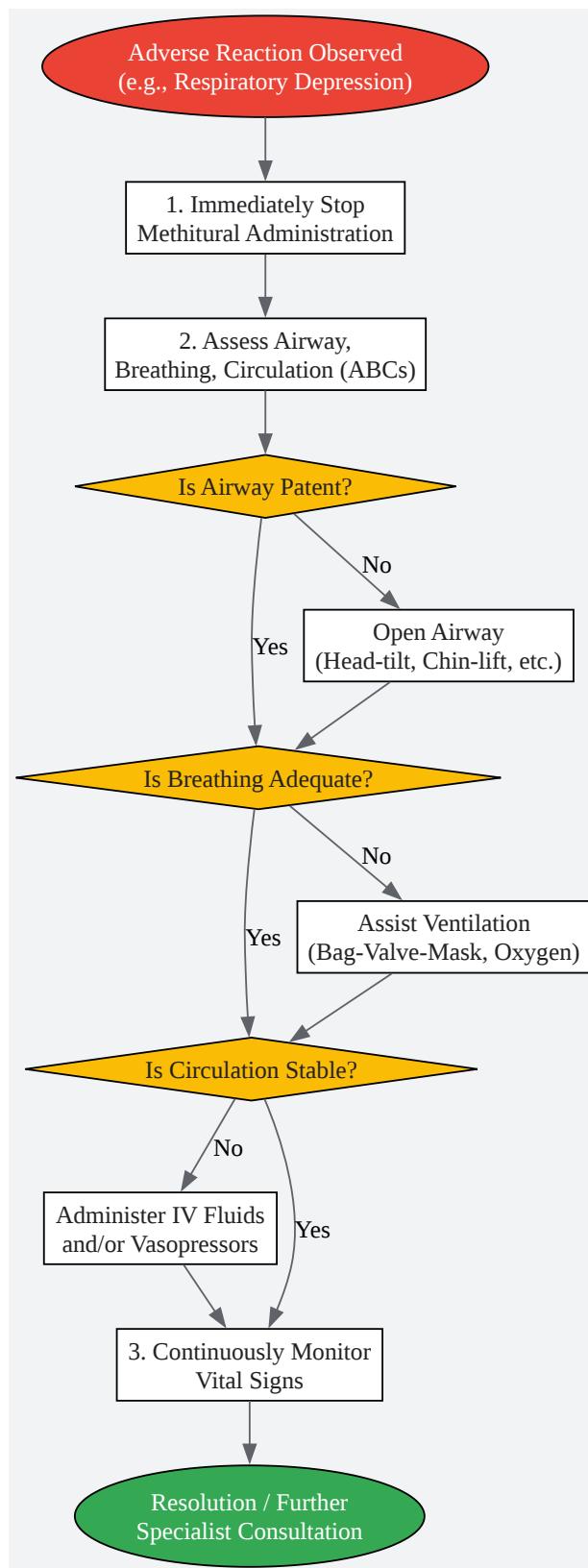
- Housing and Acclimation: Animals are housed in a controlled environment (12-hour light/dark cycle, $22\pm2^{\circ}\text{C}$) with ad libitum access to food and water. Acclimate animals to the facility for at least 7 days prior to the experiment.
- Drug Preparation: Prepare solutions of the test compound at various concentrations in a suitable vehicle (e.g., sterile saline).
- Experimental Groups:
 - Group 1: Vehicle control
 - Group 2: Test compound - Dose 1 (e.g., 10 mg/kg)
 - Group 3: Test compound - Dose 2 (e.g., 20 mg/kg)
 - Group 4: Test compound - Dose 3 (e.g., 40 mg/kg)
- Administration: Administer the test compound or vehicle via intravenous (IV) injection into the tail vein.
- Assessment of Anesthesia:
 - Loss of Righting Reflex (LORR): Immediately after injection, place the animal on its back. The time to LORR is recorded when the animal is unable to right itself within 30 seconds.
 - Duration of Anesthesia: The duration of anesthesia is defined as the time from LORR to the return of the righting reflex (the animal successfully rights itself).
 - Pedal Withdrawal Reflex: Assess the depth of anesthesia by pinching a hind paw every 5 minutes. Lack of withdrawal indicates a surgical plane of anesthesia.
- Monitoring During Anesthesia:
 - Continuously monitor respiratory rate and heart rate using a non-invasive monitoring system.
 - Maintain body temperature using a heating pad.

- Recovery:
 - After the return of the righting reflex, monitor the animal for full recovery of motor function and normal behavior.
- Data Analysis: Analyze the dose-dependent effects on the time to LORR and the duration of anesthesia using appropriate statistical methods (e.g., ANOVA).

Visualizations

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Caption: Mechanism of action of **Methitural** at the GABA-A receptor.

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Caption: Troubleshooting workflow for an adverse reaction to **Methitural**.

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